

Physical and chemical properties of Tris(p-t-butylphenyl) phosphate

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Compound of Interest

Compound Name: *Tris(p-t-butylphenyl) phosphate*

Cat. No.: *B033044*

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An In-depth Technical Guide to Tris(p-t-butylphenyl) phosphate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tris(p-t-butylphenyl) phosphate** (TBPP), a compound with applications as a flame retardant and plasticizer.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development who may encounter this compound. It includes a summary of its physicochemical properties, spectroscopic data, and a discussion of its synthesis and analytical determination. Notably, while its industrial applications are established, publicly available information regarding its specific biological activities and toxicological profile is limited, a critical consideration for the target audience. This guide distinguishes TBPP from its more extensively studied isomer, Tris(2,4-di-tert-butylphenyl) phosphate, and highlights the current gaps in knowledge regarding its biological effects.

Chemical and Physical Properties

Tris(p-t-butylphenyl) phosphate is an organophosphate ester characterized by three 4-tert-butylphenyl groups attached to a central phosphate group.^[3] At room temperature, it exists as

a white to pale yellow solid or crystalline powder.^{[2][4]} It is generally insoluble in water but shows slight solubility in organic solvents like chloroform and methanol.^{[1][2]}

Table 1: General Properties of Tris(p-t-butylphenyl) phosphate

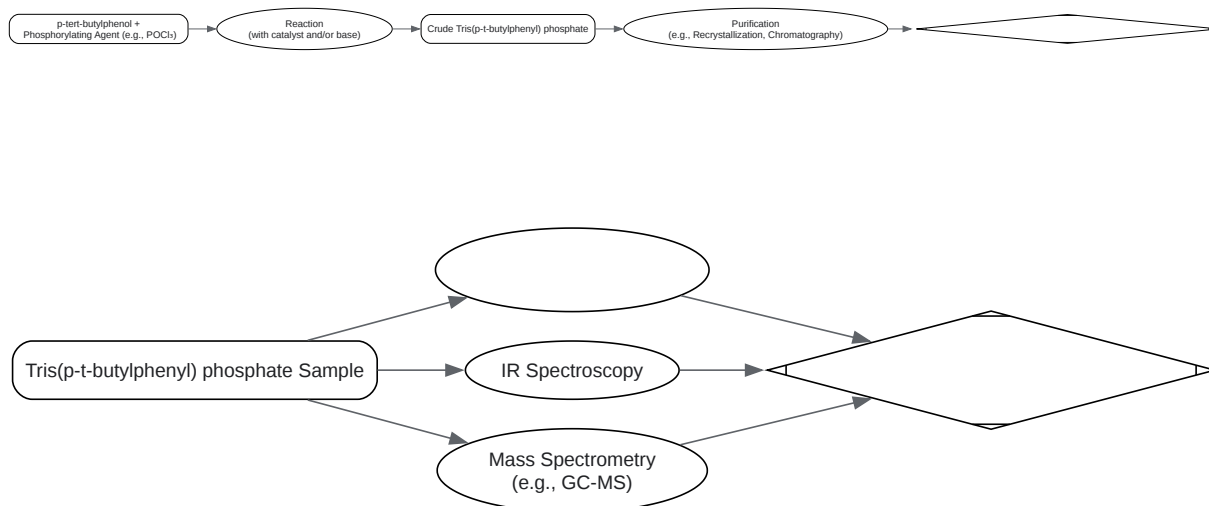
| Property | Value | Source(s) |
|-------------------|--|-------------------|
| CAS Number | 78-33-1 | ^{[3][5]} |
| Molecular Formula | C ₃₀ H ₃₉ O ₄ P | ^[1] |
| Molecular Weight | 494.60 g/mol | ^[6] |
| Appearance | White to pale yellow solid/crystalline powder | ^{[2][4]} |
| Odor | Characteristic | ^[7] |

Table 2: Physicochemical Data for Tris(p-t-butylphenyl) phosphate

| Property | Value | Source(s) |
|--------------------------------|---|----------------------|
| Melting Point | 90 - 105 °C | ^{[1][8][9]} |
| Boiling Point | 320 °C (at 5 mmHg); 519.5 °C (at 760 mmHg) | ^{[1][8]} |
| Density | 1.08 g/cm ³ | ^{[1][9]} |
| Flash Point | 281.1 - 285 °C | ^{[1][8]} |
| Vapor Pressure | 2.23 x 10 ⁻¹⁰ mmHg at 25°C | ^[1] |
| Water Solubility | Insoluble (9.60 x 10 ⁻⁷ mg/L) | ^{[1][2][8]} |
| Solubility in Organic Solvents | Slightly soluble in chloroform and methanol | ^{[1][2]} |

Synthesis and Manufacturing

The synthesis of triaryl phosphates such as **Tris(p-t-butylphenyl) phosphate** can be achieved through the reaction of white phosphorus with the corresponding phenol, catalyzed by diphenyl diselenide. This method offers a halogen- and transition metal-free route to these compounds. Another approach involves the transesterification of triphenyl phosphate with p-tert-butylphenol. [1]



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